

An In-depth Technical Guide to the Synthesis of 3,5-Dibenzyloxybenzyl Alcohol

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Compound of Interest

Compound Name: 3,5-Dibenzyloxybenzyl alcohol

Cat. No.: B1296644

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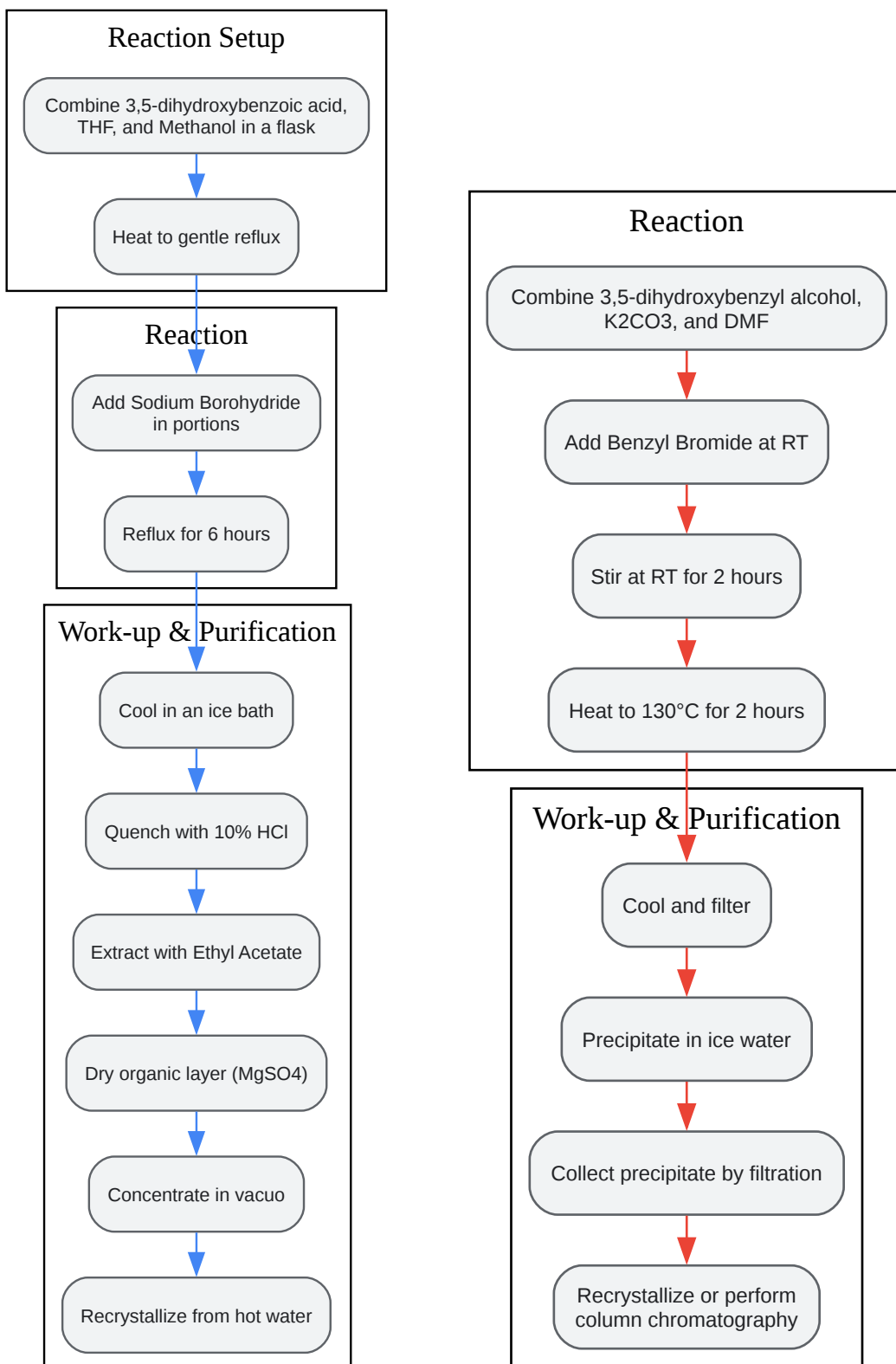
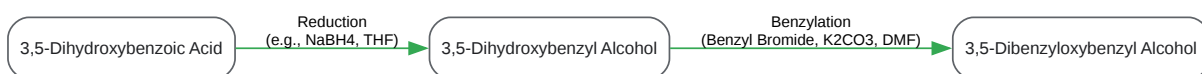
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive protocol for the synthesis of **3,5-dibenzyloxybenzyl alcohol**, a valuable intermediate in various fields of chemical and pharmaceutical research. The synthesis is a two-step process commencing with the reduction of 3,5-dihydroxybenzoic acid to 3,5-dihydroxybenzyl alcohol, followed by the benzylation of the hydroxyl groups. This document details the experimental procedures, presents quantitative data in a structured format, and includes visualizations of the synthetic pathway and experimental workflow.

Synthetic Pathway Overview

The synthesis of **3,5-dibenzyloxybenzyl alcohol** is achieved through a two-step reaction sequence:

- **Reduction of 3,5-Dihydroxybenzoic Acid:** The carboxylic acid functionality of 3,5-dihydroxybenzoic acid is selectively reduced to a primary alcohol using a suitable reducing agent, such as sodium borohydride, to yield 3,5-dihydroxybenzyl alcohol.
- **Benzylation of 3,5-Dihydroxybenzyl Alcohol:** The phenolic hydroxyl groups of 3,5-dihydroxybenzyl alcohol are protected as benzyl ethers via a Williamson ether synthesis. This involves the reaction with benzyl bromide in the presence of a base, such as potassium carbonate, to afford the final product, **3,5-dibenzyloxybenzyl alcohol**.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com